

Proper Disposal of Edaravone D5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Edaravone D5

Cat. No.: B1463254

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For Immediate Implementation: This document provides essential guidance on the safe and compliant disposal of **Edaravone D5**, a deuterated analog of the free radical scavenger Edaravone. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles with side-shields, protective gloves, and impervious clothing.^[1] All handling of **Edaravone D5** should be conducted in a well-ventilated area, preferably within a laboratory fume hood or another form of local exhaust ventilation to avoid inhalation of dust or aerosols.^[1]^[2] An accessible safety shower and eye wash station are mandatory in the handling area.^[1]

Disposal Procedures for Edaravone D5

The primary and recommended method for the disposal of **Edaravone D5** is through a licensed hazardous material disposal company.^[2] This ensures that the compound is managed in accordance with all applicable federal and local regulations.^[2]^[3]

Step-by-Step Disposal Guide:

- Collection: Collect waste **Edaravone D5** and any contaminated materials in a suitable, clearly labeled, and tightly closed container to await disposal.[1][3]
- Segregation: Do not mix **Edaravone D5** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Storage: Store the sealed waste container in a cool, well-ventilated, and designated hazardous waste storage area.[1] Keep it away from sources of ignition and direct sunlight.
[1]
- Professional Disposal: Arrange for the collection of the waste by a licensed hazardous waste disposal service. Alternatively, the product may be burned in an incinerator equipped with an afterburner and scrubber.[2]

Important Considerations:

- Do Not Dispose with General Waste: **Edaravone D5** must not be disposed of with household garbage.[4]
- Prevent Environmental Release: Do not allow the product to enter the sewage system, drains, ground water, or water courses.[1][4] In case of a spill, contain the material and dispose of the contaminated materials as hazardous waste.[4]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[2]

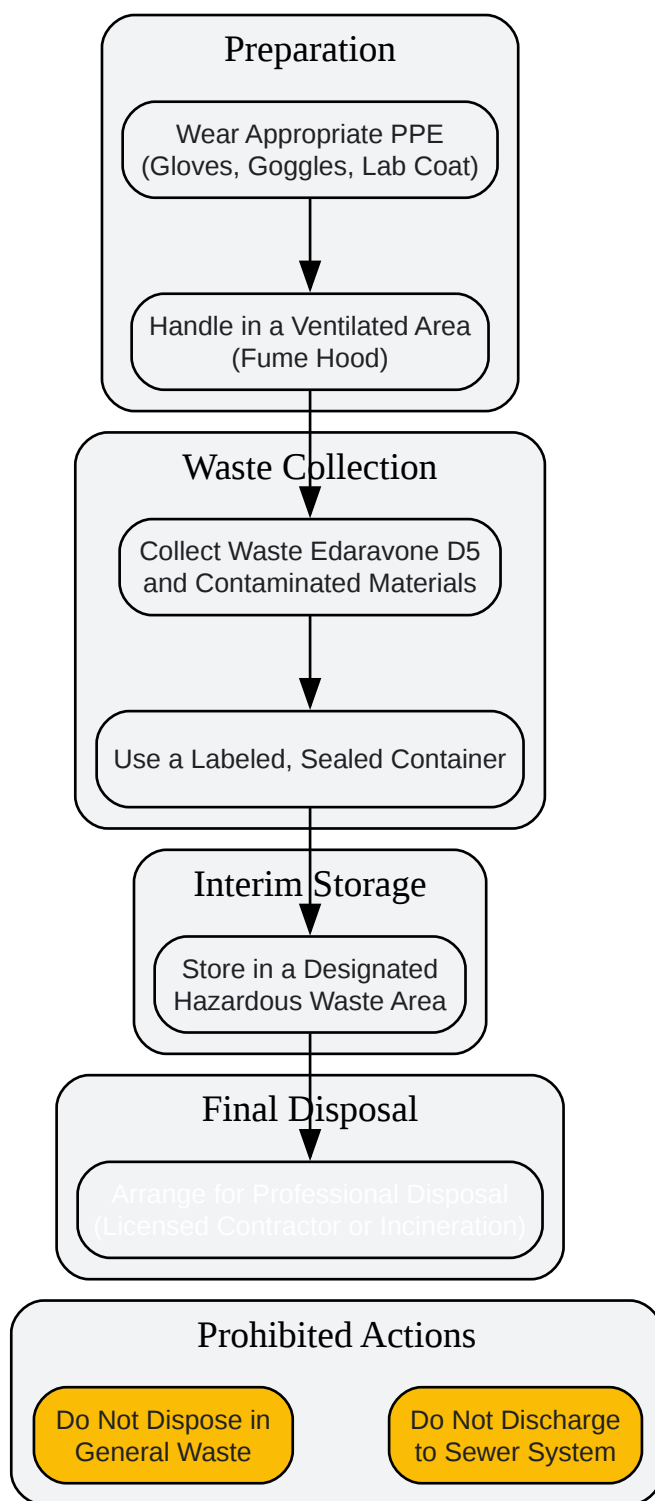
Spill and Emergency Procedures

In the event of a spill, evacuate unnecessary personnel from the area.[2] Wearing appropriate PPE, prevent further leakage if it is safe to do so.[3] Absorb solutions with an inert, finely-powdered liquid-binding material such as diatomite.[1] Decontaminate surfaces by scrubbing with alcohol.[1] Collect all contaminated materials for disposal as hazardous waste.[4]

Quantitative Data Summary

Parameter	Value	Reference
Acute Toxicity (Oral LD50, rat)	1,915 mg/kg	[5]
Acute Toxicity (Oral LD50, mouse)	1,683 mg/kg	[5]
Water Hazard Class	1 (Slightly hazardous for water)	[4]

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Edaravone D5**.

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